

# what is the chemical structure of metazachlor ESA

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## Compound of Interest

Compound Name: metazachlor ESA

Cat. No.: B6595042

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## An In-depth Technical Guide to Metazachlor ESA

This guide provides a detailed overview of Metazachlor ethanesulfonic acid (ESA), a significant metabolite of the herbicide metazachlor. It is intended for researchers, scientists, and professionals in drug development and environmental science, offering comprehensive data on its chemical structure, properties, and formation.

## Chemical Identity and Structure

**Metazachlor ESA** is an environmental transformation product of the chloroacetamide herbicide, metazachlor.[1][2] The chemical transformation involves the substitution of the chlorine atom on the acetyl group of metazachlor with a sulfonic acid group, leading to the formation of the ethanesulfonic acid derivative.

Metazachlor:

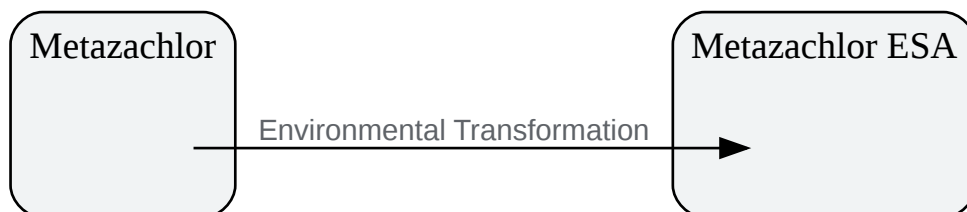
- IUPAC Name: 2-chloro-N-(2,6-dimethylphenyl)-N-(1H-pyrazol-1-ylmethyl)acetamide[2][3]
- CAS Number: 67129-08-2[2][3]
- Molecular Formula: C<sub>14</sub>H<sub>16</sub>ClN<sub>3</sub>O[2][3]

**Metazachlor ESA:**

- IUPAC Name: 2-[2,6-dimethyl-N-(pyrazol-1-ylmethyl)anilino]-2-oxoethanesulfonic acid[1][4]

- CAS Number: 172960-62-2[1][4]
- Molecular Formula: C<sub>14</sub>H<sub>17</sub>N<sub>3</sub>O<sub>4</sub>S[1][4]

The structural relationship between the parent compound and its metabolite is visualized below.



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*Chemical structures of Metazachlor and **Metazachlor ESA**.*

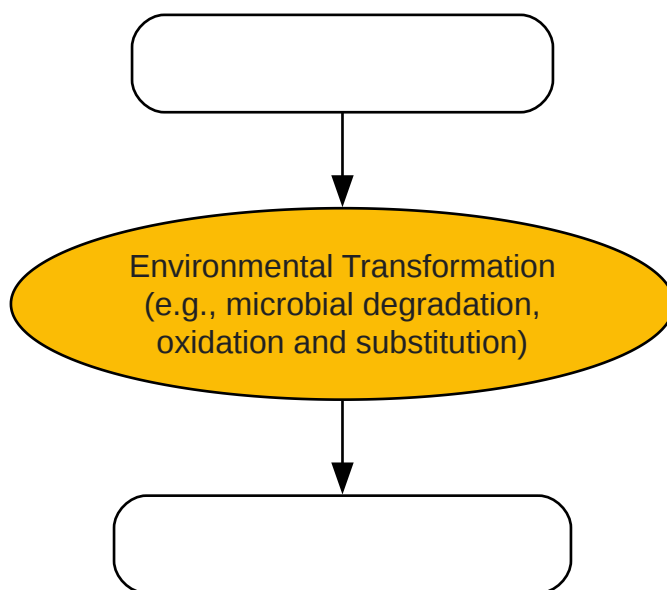
## Physicochemical and Analytical Data

The following table summarizes key quantitative data for **Metazachlor ESA**. This information is crucial for its detection, quantification, and toxicological assessment.

Property	Value	Reference(s)
Molecular Weight	323.37 g/mol	[1][4]
Monoisotopic Mass	323.09397721 Da	[1]
Molecular Formula	C <sub>14</sub> H <sub>17</sub> N <sub>3</sub> O <sub>4</sub> S	[1][4]
CAS Number	172960-62-2	[1][4]
SMILES	<chem>Cc1cccc(C)c1N(Cn2cccn2)C(=O)CS(=O)(=O)O</chem>	[4]
InChI	InChI=1S/C14H17N3O4S/c1-11-5-3-6-12(2)14(11)17(10-16-8-4-7-15-16)13(18)9-22(19,20)21/h3-8H,9-10H2,1-2H3,(H,19,20,21)	[4]
Predicted XlogP	1.0	[5]

## Formation Pathway

Metazachlor undergoes transformation in the environment to form **Metazachlor ESA**. This process is a key part of its degradation profile. The proposed pathway involves the substitution of the chloro group with a sulfonic acid group.



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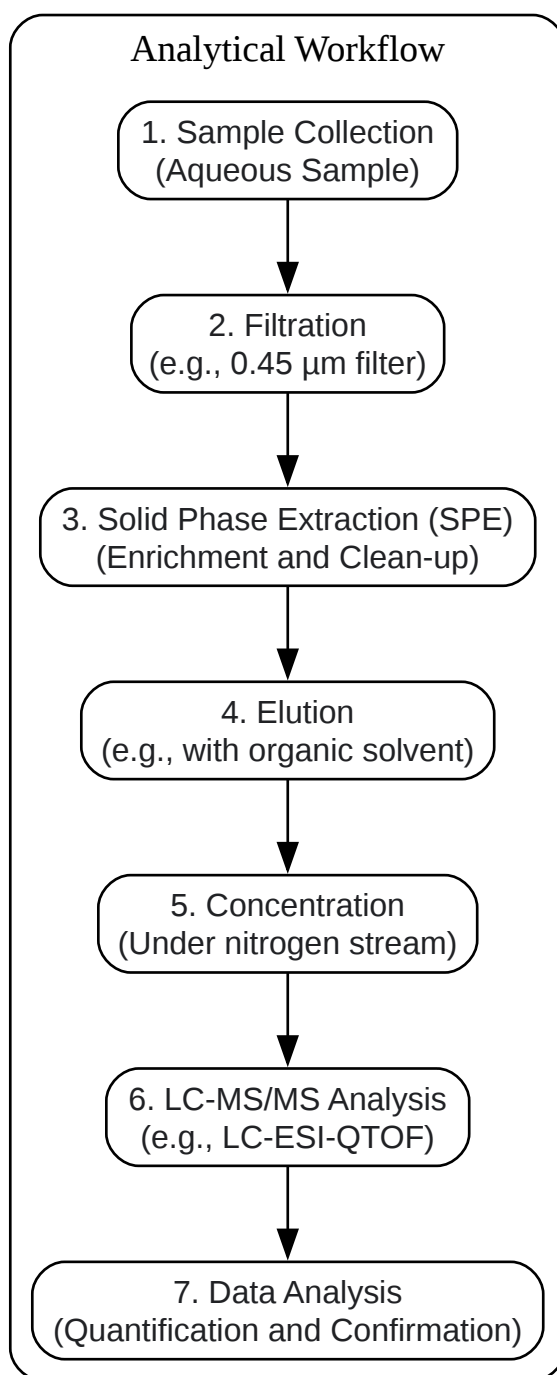
*Transformation of Metazachlor to **Metazachlor ESA**.*

## Experimental Protocols

Detailed experimental protocols for the synthesis of **Metazachlor ESA** are not extensively available in public literature, as it is primarily a transformation product. However, its analysis in environmental samples is well-documented. A general workflow for the analysis of **Metazachlor ESA** in water samples is outlined below.

### General Analytical Workflow for **Metazachlor ESA** in Water Samples

This workflow is based on typical methods for the analysis of pesticide metabolites in aqueous matrices.



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## References

- 1. metazachlor ESA | C<sub>14</sub>H<sub>17</sub>N<sub>3</sub>O<sub>4</sub>S | CID 86290102 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Metazachlor | C<sub>14</sub>H<sub>16</sub>ClN<sub>3</sub>O | CID 49384 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 4. Metazachlor-ethane sulfonic acid (ESA) | LGC Standards [lgcstandards.com]
- 5. PubChemLite - Metazachlor esa (C<sub>14</sub>H<sub>17</sub>N<sub>3</sub>O<sub>4</sub>S) [pubchemlite.lcsb.uni.lu]
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